

Application Notes and Protocols for Synthesizing Fusion Peptides with d-KLA

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Compound of Interest

Compound Name: *d-KLA Peptide*

Cat. No.: *B15575759*

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Introduction

The **d-KLA peptide**, a cationic amphipathic peptide composed of D-amino acids with the sequence (KLAKLAK)₂, is a potent inducer of apoptosis. Its pro-apoptotic activity stems from its ability to selectively target and disrupt mitochondrial membranes, leading to the activation of cell death pathways.^{[1][2][3]} Due to its low permeability in eukaryotic cells, d-KLA is often synthesized as a fusion peptide, conjugated with cell-penetrating peptides (CPPs) or tumor-homing peptides to enhance its delivery and efficacy against target cells, such as cancer cells.^{[4][5]}

These application notes provide detailed protocols for the synthesis, purification, and characterization of d-KLA fusion peptides. Additionally, methodologies for assessing the biological activity of these peptides are described, along with an overview of the signaling pathways involved in d-KLA induced cell death.

Quantitative Data Summary

The synthesis and purification of d-KLA and its fusion peptides can yield high-purity products suitable for research and preclinical studies. The following table summarizes typical quantitative data obtained from the synthesis and characterization of these peptides.

Parameter	d-KLA Peptide	d-KLA Fusion Peptide (Example)	Reference
Synthesis Method	Solid-Phase Peptide Synthesis (SPPS)	SPPS followed by conjugation	[1]
Purity (RP-HPLC)	>95%	>90%	[1][6]
Yield (after purification)	~40%	Variable, dependent on conjugation efficiency	[1]
Molecular Weight (MS)	Expected: 1524.0 g/mol	Confirmed by MS	[7]
Cellular Uptake (CPP fusion)	Low	High	[4][5]
In vitro Cytotoxicity (IC50)	High (micromolar)	Low (sub-micromolar to low micromolar)	[3]

Experimental Protocols

Protocol 1: Solid-Phase Synthesis of d-KLA Peptide

This protocol describes the manual solid-phase peptide synthesis (SPPS) of the **d-KLA peptide**, (d-Lys-d-Leu-d-Ala-d-Lys-d-Leu-d-Ala-d-Lys)₂, using Fmoc chemistry.

Materials:

- Rink Amide MBHA resin
- Fmoc-protected d-amino acids (d-Lys(Boc), d-Leu, d-Ala)
- N,N-Dimethylformamide (DMF)

- N-methylmorpholine (NMM)
- O-(6-Chlorobenzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate (HCTU)
- Piperidine
- Dichloromethane (DCM)
- Trifluoroacetic acid (TFA)
- Triisopropylsilane (TIS)
- Deionized water
- Peptide synthesis vessel
- Shaker

Procedure:

- Resin Swelling: Swell the Rink Amide resin in DMF for 1-2 hours in the synthesis vessel.
- Fmoc Deprotection:
 - Drain the DMF.
 - Add a solution of 20% piperidine in DMF to the resin.
 - Shake for 5 minutes.
 - Drain the solution.
 - Repeat the 20% piperidine treatment for 15 minutes.
 - Wash the resin thoroughly with DMF (5 times) and DCM (3 times).
- Amino Acid Coupling:

- Dissolve the Fmoc-protected d-amino acid (3 equivalents to the resin substitution) and HCTU (3 equivalents) in DMF.
- Add NMM (6 equivalents) to the amino acid solution.
- Add the activated amino acid solution to the resin.
- Shake for 1-2 hours at room temperature.
- To monitor the completion of the coupling reaction, perform a Kaiser test.
- Washing: Wash the resin with DMF (3 times) and DCM (3 times).
- Peptide Chain Elongation: Repeat steps 2-4 for each amino acid in the d-KLA sequence.
- Cleavage and Deprotection:
 - After the final amino acid coupling and deprotection, wash the resin with DCM and dry under vacuum.
 - Prepare a cleavage cocktail of TFA/TIS/Water (95:2.5:2.5).
 - Add the cleavage cocktail to the resin and shake for 2-3 hours at room temperature.[\[1\]](#)
- Peptide Precipitation and Purification:
 - Filter the resin and collect the TFA solution.
 - Precipitate the crude peptide by adding cold diethyl ether.
 - Centrifuge to pellet the peptide and decant the ether.
 - Wash the peptide pellet with cold ether twice.
 - Dry the crude peptide under vacuum.
 - Purify the peptide by reversed-phase high-performance liquid chromatography (RP-HPLC).

- Lyophilize the pure fractions to obtain the final peptide powder.

Protocol 2: Synthesis of a d-KLA Fusion Peptide with a Cysteine-Containing CPP

This protocol details the conjugation of the **d-KLA peptide** to a cell-penetrating peptide (CPP) containing a cysteine residue for site-specific attachment.

Materials:

- Purified **d-KLA peptide** with an N-terminal modification (e.g., a maleimide group)
- Purified cysteine-containing CPP
- Conjugation buffer (e.g., phosphate-buffered saline, pH 7.2)
- Size-exclusion chromatography column
- RP-HPLC system
- Mass spectrometer

Procedure:

- Activation of d-KLA (if necessary): If the **d-KLA peptide** was not synthesized with a reactive group, it needs to be activated. For example, to introduce a maleimide group, react the N-terminus with a heterobifunctional crosslinker like SMCC.
- Conjugation Reaction:
 - Dissolve the maleimide-activated d-KLA and the cysteine-containing CPP in the conjugation buffer. A molar excess of one peptide may be used to drive the reaction to completion.
 - Allow the reaction to proceed for 2-4 hours at room temperature with gentle mixing.
- Purification of the Fusion Peptide:

- Separate the fusion peptide from unreacted d-KLA and CPP using size-exclusion chromatography or RP-HPLC.
- Collect the fractions corresponding to the fusion peptide.
- Characterization:
 - Confirm the purity of the fusion peptide using analytical RP-HPLC.
 - Verify the molecular weight of the fusion peptide using mass spectrometry.
- Lyophilization: Lyophilize the pure fractions to obtain the final fusion peptide product.

Protocol 3: Assessment of d-KLA Fusion Peptide-Induced Apoptosis

This protocol describes how to evaluate the pro-apoptotic activity of a d-KLA fusion peptide on a cancer cell line using Annexin V and Propidium Iodide (PI) staining followed by flow cytometry.

Materials:

- Cancer cell line (e.g., MCF-7, HeLa)
- Cell culture medium and supplements
- d-KLA fusion peptide
- Annexin V-FITC Apoptosis Detection Kit
- Flow cytometer

Procedure:

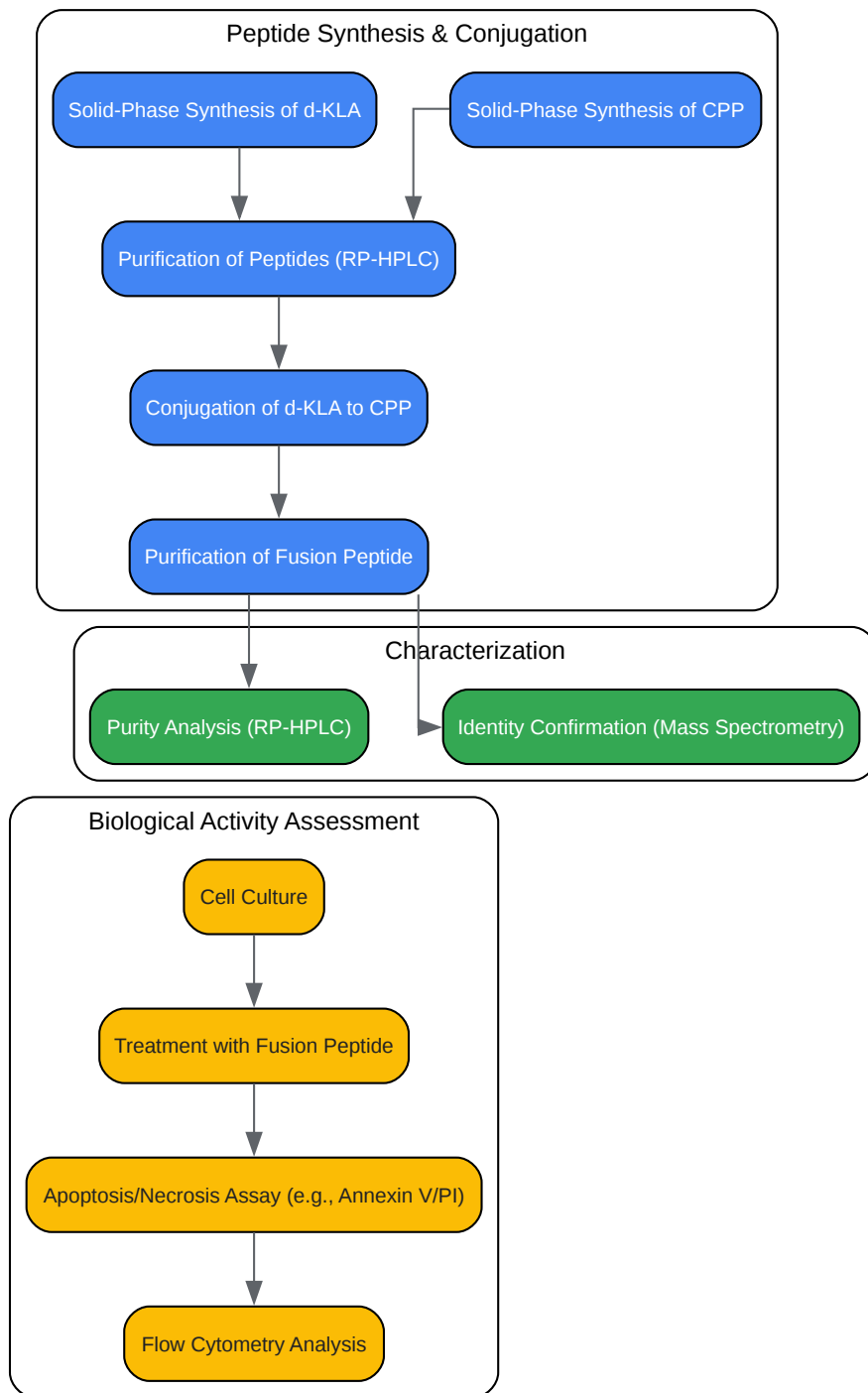
- Cell Seeding: Seed the cancer cells in a 6-well plate at a density that will result in 70-80% confluency at the time of the assay.
- Peptide Treatment:

- The next day, treat the cells with varying concentrations of the d-KLA fusion peptide.
- Include a vehicle-only control and a positive control for apoptosis (e.g., staurosporine).
- Incubate the cells for the desired time period (e.g., 24 hours).
- Cell Harvesting and Staining:
 - Harvest the cells by trypsinization and wash with cold PBS.
 - Resuspend the cells in 1X Annexin V binding buffer.
 - Add Annexin V-FITC and PI to the cell suspension according to the manufacturer's instructions.
 - Incubate in the dark for 15 minutes at room temperature.
- Flow Cytometry Analysis:
 - Analyze the stained cells using a flow cytometer.
 - Annexin V-positive, PI-negative cells are considered early apoptotic.
 - Annexin V-positive, PI-positive cells are considered late apoptotic or necrotic.

Visualizations

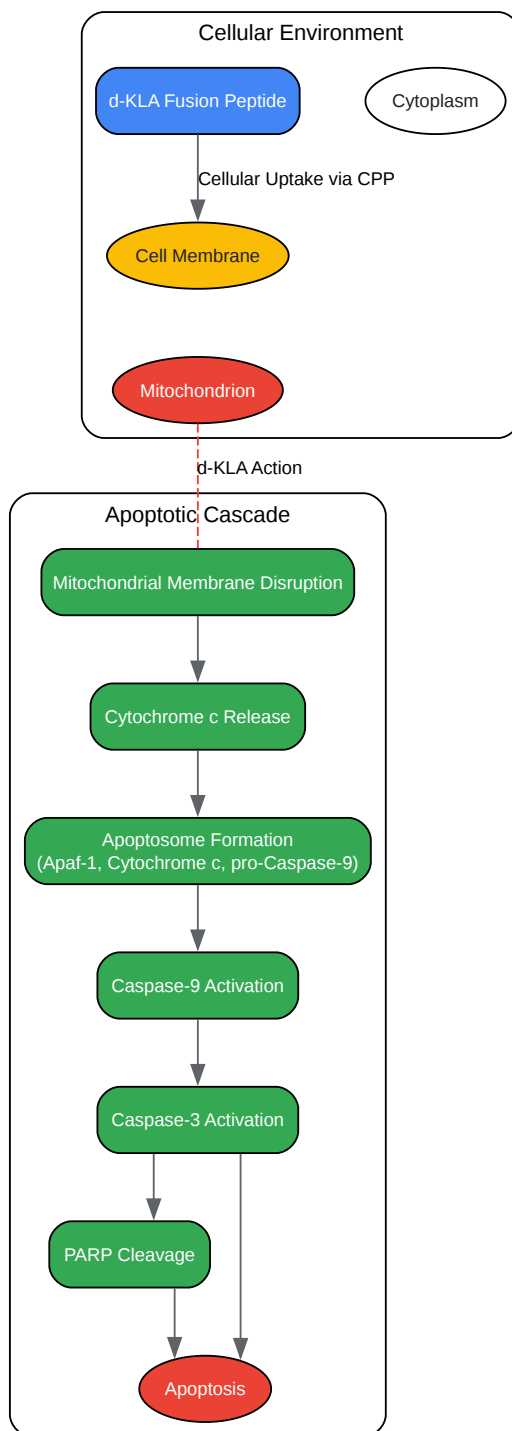
Experimental Workflow and Signaling Pathways

Experimental Workflow for d-KLA Fusion Peptide Synthesis and Evaluation

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Caption: Workflow for synthesis and evaluation of d-KLA fusion peptides.

d-KLA Induced Apoptosis Signaling Pathway

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Caption: d-KLA induced intrinsic apoptosis pathway.

Disclaimer: These protocols are intended for research use only by qualified personnel. Appropriate safety precautions should be taken when handling chemicals and biological materials. It is recommended to consult original research articles for further details and to optimize protocols for specific applications.

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